

Cholesteryl 10-undecenoate: A Technical Overview of its Physicochemical Properties and Synthesis

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Compound of Interest

Compound Name: Cholesteryl 10-undecenoate

Cat. No.: B3123550

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of **Cholesteryl 10-undecenoate**, a cholesterol ester known for its liquid crystalline properties and applications in separation science. While a complete, solved crystal structure with detailed crystallographic data is not publicly available in the reviewed literature, this document consolidates the existing knowledge on its synthesis, characterization, and physicochemical behavior.

Physicochemical Properties

Cholesteryl 10-undecenoate is a large, bulky molecule consisting of a cholesteric moiety attached to a long alkyl chain via an ester linkage.^[1] This unique structure imparts liquid crystalline properties, which are crucial for its application as a bonded phase in microcolumn liquid chromatography.^[1] The molecule's ability to form ordered, yet fluid, phases allows for high selectivity in separating structurally related compounds, such as pharmaceuticals.^[1] The separation mechanism is attributed to a combination of interactions: the long hydrocarbon chain, the carbonyl group, and the bulky cholesteric moiety which can engage in π - π interactions and steric effects.^[1]

| Property | Value | Source |
|-------------------|--------------|--------|
| Molecular Formula | C38H64O2 | [2] |
| Molecular Weight | 552.92 g/mol | [2] |
| CAS Number | 30948-01-7 | [2] |

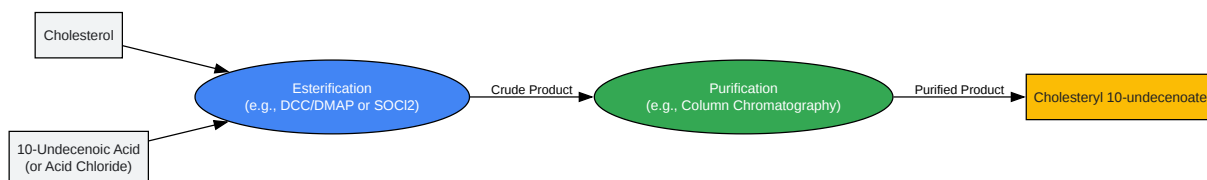
Synthesis of Cholesteryl Esters

While a specific protocol for the synthesis of **Cholesteryl 10-undecenoate** was not detailed in the provided literature, a general and widely applicable method for synthesizing cholesteryl esters involves the esterification of cholesterol with the corresponding carboxylic acid or its derivative. A plausible synthetic route for **Cholesteryl 10-undecenoate** would involve the reaction of cholesterol with 10-undecenoic acid or its more reactive acid chloride.

A similar synthetic approach is reported for other cholesterol-based liquid crystals.[3] For instance, the synthesis of perfluorinated acyl-functionalized cholesterol targets involves the reaction of a modified cholesterol derivative with the appropriate acylating agent.[3]

Illustrative Synthetic Workflow

The following diagram illustrates a generalized workflow for the synthesis of a cholesteryl ester.



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A generalized synthetic workflow for **Cholesteryl 10-undecenoate**.

Experimental Characterization

The characterization of **Cholesteryl 10-undecenoate** and related materials involves various analytical techniques to determine their structure, purity, and physical properties.

X-ray Diffraction (XRD)

X-ray diffraction is a powerful technique to study the ordering in crystalline and liquid crystalline materials. While a full crystal structure of **Cholesteryl 10-undecenoate** is not available, XRD studies on similar dimesogenic compounds containing cholesterol moieties reveal information about their liquid crystalline phases.^[4] For example, the diffraction patterns of a related compound showed broad peaks indicative of a liquid-like correlation of molecules and smectic fluctuations.^[4] The interlayer distances of the smectic domains were found to be slightly smaller than half of the estimated molecular length, suggesting an intercalated smectic phase.^[4]

Chromatographic Methods

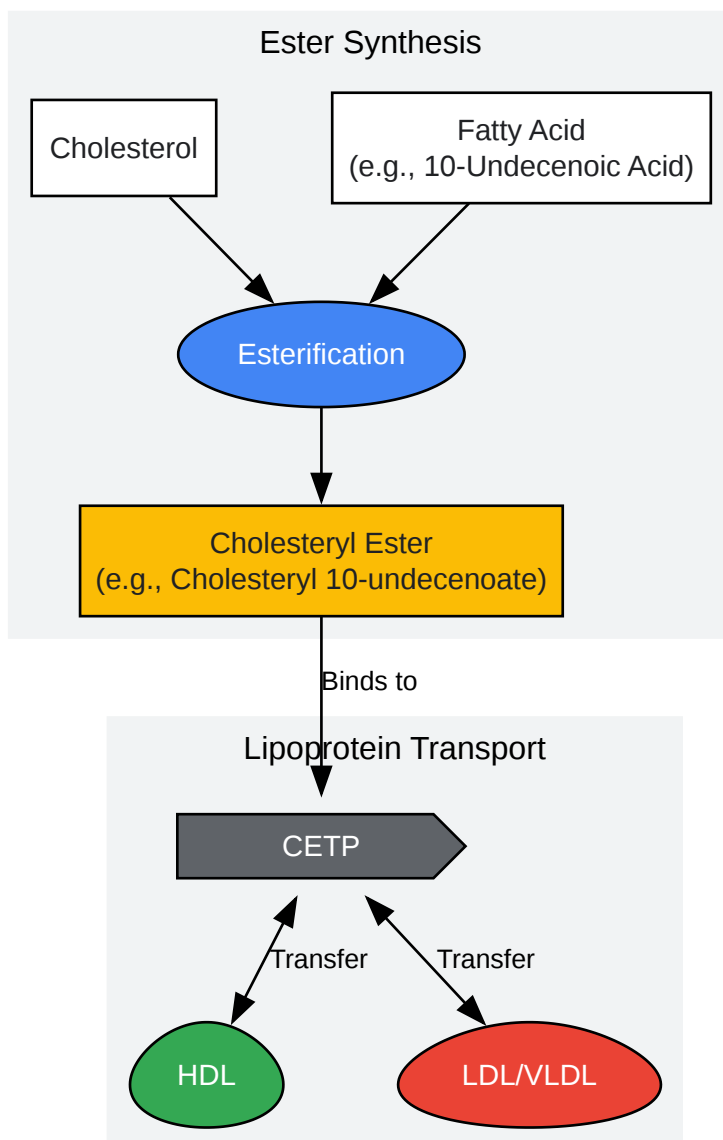
The primary application highlighted in the literature for **Cholesteryl 10-undecenoate** is as a stationary phase in high-performance liquid chromatography (HPLC).^[1] Its performance is typically evaluated by separating mixtures of known compounds and comparing its selectivity and retention behavior to standard stationary phases like octadecyl silane (ODS).^[1] The enhanced selectivity of the cholesteryl phase is attributed to its unique molecular recognition capabilities.^[1]

Biological Context and Related Molecules

Cholesteryl esters, in general, play a crucial role in the transport and storage of cholesterol in the body. The cholesteryl ester transfer protein (CETP) facilitates the transfer of cholesteryl esters between lipoproteins.^[5] The crystal structure of CETP reveals a long tunnel where lipid molecules like cholesteryl esters are bound.^[5] While there is no specific signaling pathway described for **Cholesteryl 10-undecenoate**, its structural similarity to endogenous cholesteryl esters suggests potential interactions with lipid transport and metabolism pathways.

The undecenoic acid moiety of **Cholesteryl 10-undecenoate** is also of interest, as derivatives of 10-undecenoic acid have been reported to possess biological activities and can be used for further functionalization.^{[6][7]}

The following diagram illustrates the relationship between cholesterol, its esterification, and its transport by CETP.



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Conceptual relationship of cholesteryl ester synthesis and transport.

Conclusion

Cholesteryl 10-undecenoate is a cholesterol derivative with significant potential in analytical chemistry due to its liquid crystalline properties. While a detailed crystallographic structure remains to be elucidated, this guide has summarized the current understanding of its synthesis,

characterization, and physicochemical behavior based on available scientific literature. Further research, particularly single-crystal X-ray diffraction studies, would be invaluable in providing a more complete picture of the solid-state structure of this interesting molecule and would undoubtedly aid in the rational design of new materials with tailored properties for separation science and beyond.

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